

4-bromobutyl acetate boiling point and density

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 4-Bromobutyl acetate

Cat. No.: B128988

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An In-depth Technical Guide on the Physical Properties of 4-Bromobutyl Acetate

For professionals in research, chemical synthesis, and drug development, a precise understanding of the physical properties of chemical reagents is fundamental. This guide provides a detailed overview of the boiling point and density of **4-bromobutyl acetate**, complete with methodologies for their experimental determination.

Physicochemical Data of 4-Bromobutyl Acetate

4-Bromobutyl acetate is a bifunctional organic compound containing both an ester and a bromo-alkyl group, making it a useful building block in organic synthesis. Its physical properties are critical for designing reaction conditions, purification procedures, and for ensuring safe handling and storage.

Data Summary

The key physical properties of **4-bromobutyl acetate** are summarized in the table below. These values are compiled from various chemical suppliers and databases and represent a consensus from the available literature.

Physical Property	Value	Conditions
Boiling Point	92-93 °C	at 12 mmHg
Density	1.348 g/mL	at 25 °C
Molecular Formula	C ₆ H ₁₁ BrO ₂	
Molecular Weight	195.05 g/mol	
Refractive Index	1.46	at 20 °C
Appearance	Clear colourless to slightly yellow liquid	

Data sourced from multiple chemical suppliers.[\[1\]](#)[\[2\]](#)[\[3\]](#)[\[4\]](#)[\[5\]](#)[\[6\]](#)[\[7\]](#)

Experimental Protocols

While specific experimental reports detailing the determination of the physical properties for **4-bromobutyl acetate** are not readily available, the following sections describe the standard and widely accepted methodologies for measuring the boiling point (under vacuum) and density of a liquid organic compound.

Determination of Boiling Point Under Reduced Pressure

The reported boiling point of **4-bromobutyl acetate** is at a reduced pressure (12 mmHg), which is a common technique for distilling compounds that decompose at their atmospheric boiling point. The Thiele tube method is a suitable micro-scale technique for this determination.

Objective: To determine the boiling point of a liquid sample at a specific reduced pressure.

Apparatus:

- Thiele tube
- Heat source (e.g., Bunsen burner or heating mantle)
- High-boiling point mineral oil

- Thermometer
- Small test tube (fusion tube)
- Capillary tube (sealed at one end)
- Vacuum source and manometer
- Rubber tubing

Procedure:

- **Sample Preparation:** A small amount of the liquid (e.g., **4-bromobutyl acetate**) is placed into the small test tube.^[2] A capillary tube, sealed at one end, is then placed inside the test tube with its open end submerged in the liquid.^{[2][7]}
- **Apparatus Setup:** The test tube assembly is attached to a thermometer. This entire unit is then placed into a Thiele tube containing mineral oil, ensuring the sample is level with the side arm of the Thiele tube.^{[6][8]}
- **Vacuum Application:** The Thiele tube is connected to a vacuum pump via a trap and a manometer to monitor the pressure. The system is evacuated to the desired pressure (e.g., 12 mmHg).
- **Heating:** The side arm of the Thiele tube is gently and uniformly heated.^{[6][8]} This design allows for the circulation of the heating oil, ensuring a uniform temperature distribution.
- **Observation:** As the temperature rises, air trapped in the capillary tube will be expelled, seen as a slow stream of bubbles. As the liquid's boiling point is approached, a rapid and continuous stream of bubbles will emerge from the capillary tube.^{[2][6]}
- **Boiling Point Determination:** The heat source is removed, and the apparatus is allowed to cool slowly. The boiling point is the temperature at which the stream of bubbles ceases and the liquid just begins to be drawn into the capillary tube.^{[6][8]} This temperature is recorded along with the precise pressure from the manometer.

Determination of Density

The density of a liquid can be accurately determined using several methods. A straightforward and common laboratory method involves the use of a graduated cylinder and an analytical balance.^{[4][5][9][10]}

Objective: To determine the density (mass per unit volume) of a liquid.

Apparatus:

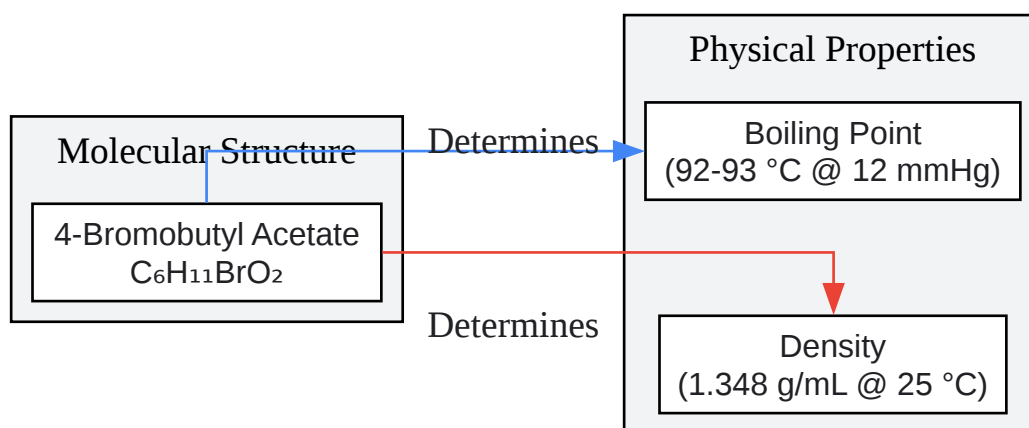
- Analytical balance
- Graduated cylinder or pycnometer for higher accuracy
- Thermometer

Procedure:

- **Mass of Empty Container:** The mass of a clean, dry graduated cylinder is measured using an analytical balance and recorded.^{[4][5]} For higher precision, a pycnometer, which is a glass flask with a precisely known volume, can be used.^{[11][12]}
- **Volume Measurement:** A specific volume of the liquid (e.g., 10 mL of **4-bromobutyl acetate**) is carefully added to the graduated cylinder. The volume is read from the bottom of the meniscus.^[4]
- **Mass of Container and Liquid:** The graduated cylinder containing the liquid is weighed on the analytical balance, and the combined mass is recorded.^{[4][5]}
- **Temperature:** The temperature of the liquid is measured and recorded, as density is temperature-dependent.^[4]
- **Calculation:** The mass of the liquid is calculated by subtracting the mass of the empty graduated cylinder from the combined mass.^{[4][5]} The density is then calculated using the formula: $\text{Density} = \text{Mass} / \text{Volume}$ ^{[3][13]}
- **Replication:** The procedure should be repeated multiple times to ensure precision and accuracy, and the average density is reported.^[4]

Logical Relationships

The physical properties of a chemical compound are intrinsically linked to its molecular structure. The diagram below illustrates this fundamental relationship for **4-bromobutyl acetate**.



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Caption: Relationship between molecular structure and physical properties.

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- To cite this document: BenchChem. [4-bromobutyl acetate boiling point and density]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b128988#4-bromobutyl-acetate-boiling-point-and-density]

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